

# Technical Support Center: 1-(Bromomethyl)-1-ethylcyclopentane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(Bromomethyl)-1-ethylcyclopentane

Cat. No.: B12312168

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Disclaimer: A specific Safety Data Sheet (SDS) for **1-(Bromomethyl)-1-ethylcyclopentane** (CAS No. 1497098-68-6) was not publicly available at the time of this writing. The information provided herein is based on the general properties of structurally similar brominated organic compounds and should be used as a guideline only. Researchers, scientists, and drug development professionals are strongly advised to obtain a substance-specific SDS from their supplier before handling this chemical.

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address potential issues during the handling and storage of **1-(Bromomethyl)-1-ethylcyclopentane**.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the primary hazards associated with **1-(Bromomethyl)-1-ethylcyclopentane**?

A1: Based on data for similar brominated compounds, **1-(Bromomethyl)-1-ethylcyclopentane** is expected to be a flammable liquid and vapor.<sup>[1]</sup> It may also cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Ingestion could be harmful.

Q2: What immediate actions should I take in case of accidental exposure?

A2:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration and seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a physician.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[2\]](#)

Q3: The compound has developed a slight color. Is it still usable?

A3: A change in color may indicate degradation or the presence of impurities. While this does not definitively mean the compound is unusable for all applications, it is a sign of potential instability. It is sensitive to light and moisture, which can contribute to degradation.[\[3\]](#) For sensitive experiments, it is recommended to use a fresh, colorless sample. If you must use the discolored compound, consider purification (e.g., distillation) if feasible and appropriate for your experimental needs.

Q4: I am observing unexpected side reactions in my experiment. Could the handling of **1-(Bromomethyl)-1-ethylcyclopentane** be the cause?

A4: Yes, improper handling can lead to issues. This compound is highly reactive.[\[3\]](#) Ensure it has not been exposed to incompatible materials such as strong oxidizing agents or bases, which can lead to vigorous reactions. Also, ensure it has been stored under an inert atmosphere if required, as it may react with moisture.[\[3\]](#)

Q5: What are the signs of improper storage?

A5: Signs of improper storage can include a change in the physical appearance of the compound (color, clarity), the presence of precipitates, or a bulging of the container, which could indicate pressure buildup from decomposition. Always inspect the container and the compound before use.

## Quantitative Data Summary

The following table summarizes the available physical and chemical data for **1-(Bromomethyl)-1-ethylcyclopentane**. Note that some data points are not available and are based on similar compounds.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>15</sub> Br	[3]
Molecular Weight	191.11 g/mol	[3]
CAS Number	1497098-68-6	[3]
Appearance	Typically a colorless liquid	[3]
Boiling Point	Data not available	
Flash Point	Data not available (Expected to be flammable)	
Purity (Research Grade)	Typically around 95%	[3]

## Experimental Protocols

### General Handling Protocol

- Ventilation: Always handle **1-(Bromomethyl)-1-ethylcyclopentane** in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including:
  - Eye/Face Protection: Tightly fitting safety goggles or a face shield.[2]
  - Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat.[2] For larger quantities or where splashing is possible, consider additional protective clothing.
  - Respiratory Protection: If working outside a fume hood or if vapor concentrations are expected to be high, use a respirator with an appropriate organic vapor cartridge.[2]
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces as the compound is expected to be flammable.[4] Use spark-proof tools and equipment.

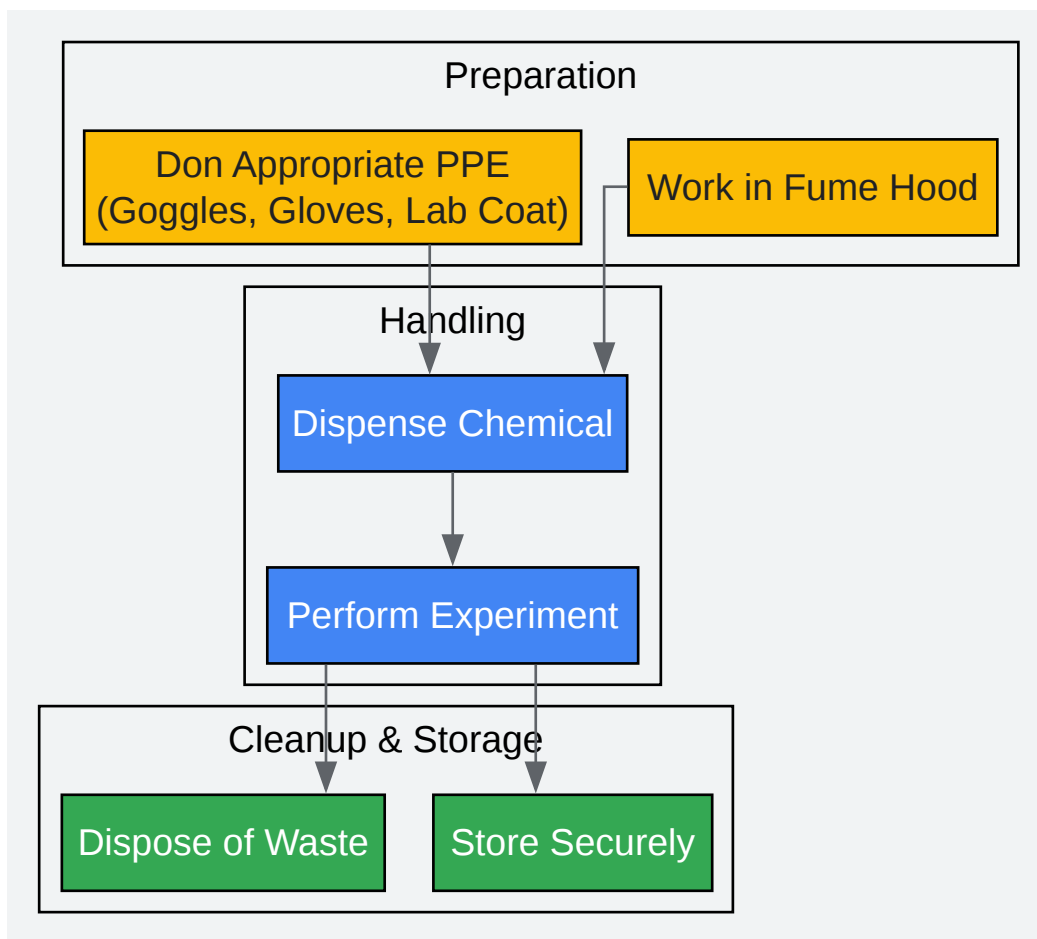
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases.
- **Dispensing:** When transferring or dispensing, use techniques that minimize the generation of aerosols or vapors.
- **Waste Disposal:** Dispose of waste in a designated, properly labeled container for halogenated organic waste, following all local and institutional regulations.

## Storage Protocol

- **Container:** Store in a tightly sealed, original container.
- **Location:** Keep in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.
- **Incompatibilities:** Store separately from incompatible materials such as strong oxidizing agents and bases.
- **Inert Atmosphere:** For long-term storage or for high-purity requirements, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and air.

## Visualizations

Below are diagrams illustrating key workflows and relationships for the safe handling and storage of **1-(Bromomethyl)-1-ethylcyclopentane**.



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Caption: Experimental workflow for handling **1-(Bromomethyl)-1-ethylcyclopentane**.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)